

Application Note: Precision Synthesis of C-Glycosides Using Tri-O-Benzyl-D-Glucal

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Compound of Interest

Compound Name: 3-O-Benzyl-D-glucal

Cat. No.: B12091979

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Executive Summary

C-glycosides (C-nucleosides/C-saccharides) are non-hydrolyzable isosteres of O-glycosides, offering superior metabolic stability against glycosidases and acid hydrolysis. This stability makes them critical scaffolds in the development of SGLT2 inhibitors, antibiotics, and immunomodulators.

This guide details the use of 3,4,6-tri-O-benzyl-D-glucal as a versatile "armed" glycosyl donor. Unlike its acetylated counterparts, the benzyl-protected glycal offers enhanced reactivity and stability under basic conditions, allowing for divergent synthetic pathways. We present two validated protocols:

- **Lewis Acid-Mediated C-Allylation:** A modified Ferrier-type rearrangement yielding -selective 2,3-unsaturated C-glycosides.
- **Palladium-Catalyzed C-Arylation (Heck-Type):** A stereoselective cross-coupling method for accessing C-aryl glycosides.

Mechanistic Principles

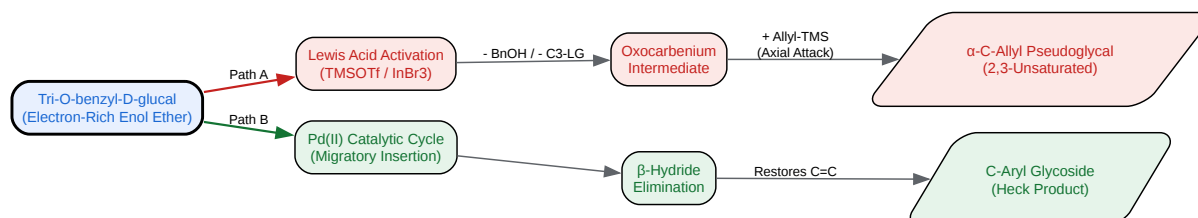
The reactivity of tri-O-benzyl-D-glucal is governed by the electron-rich enol ether double bond. The synthetic outcome depends heavily on the mode of activation: electrophilic (Lewis Acid) or coordinative (Transition Metal).

Divergent Reaction Pathways

- Path A (Lewis Acid): Activation of the C3-benzyloxy group (or C1 protonation) generates a resonance-stabilized oxocarbenium ion. Nucleophilic attack by silanes (e.g., allyltrimethylsilane) typically occurs anti to the C3-leaving group, or is directed by the anomeric effect, favoring the

-anomer.
- Path B (Pd-Catalysis): The Heck reaction proceeds via oxidative addition of an aryl halide to Pd(0), followed by distinct migratory insertion into the electron-rich double bond of the glycal.

-Hydride elimination restores the double bond, often yielding the C1-substituted product.



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Figure 1: Divergent activation pathways for tri-O-benzyl-D-glucal leading to distinct C-glycoside classes.[1]

Protocol A: Lewis Acid-Mediated C-Allylation (Ferrier-Type)

This protocol utilizes Allyltrimethylsilane as the nucleophile.[2] While classical Ferrier rearrangements use acetylated glycals, benzylated glycals can undergo similar transformation

using strong Lewis acids or specific catalysts like Indium(III) bromide, often yielding the 2,3-unsaturated "pseudoglycal" with high

-selectivity.

Reagents & Equipment[3][4]

- Substrate: 3,4,6-Tri-O-benzyl-D-glucal (1.0 equiv)
- Nucleophile: Allyltrimethylsilane (AllylTMS) (1.2 – 1.5 equiv)
- Catalyst: Trimethylsilyl trifluoromethanesulfonate (TMSOTf) (0.1 equiv) OR Indium(III) bromide (InBr₃) (5 mol%)
- Solvent: Anhydrous Dichloromethane (DCM) or Acetonitrile (MeCN)
- Quench: Saturated aqueous NaHCO₃

Step-by-Step Methodology

- Preparation: Flame-dry a round-bottom flask and cool under Argon. Add 3,4,6-tri-O-benzyl-D-glucal (1 mmol, ~416 mg) and dissolve in anhydrous DCM (10 mL, 0.1 M).
- Nucleophile Addition: Add Allyltrimethylsilane (1.2 mmol, 190 μ L) via syringe.
- Activation (Temperature Critical):
 - Cool the solution to 0°C (ice bath).
 - Add TMSOTf (0.1 mmol, 18 μ L) dropwise. Note: Rapid addition can cause exotherms and reduce stereoselectivity.
- Reaction Monitoring: Stir at 0°C for 1–2 hours. Monitor by TLC (Hexane/EtOAc 4:1). The product (C-glycoside) typically runs higher (less polar) than the starting glycal.
- Quench & Workup:
 - Quench with sat. NaHCO₃ (5 mL) while stirring vigorously.

- Extract with DCM (3 x 10 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography on silica gel (Gradient: 0% 10% EtOAc in Hexanes).

Expected Outcome:

- Major Product: 1-C-Allyl-3,4,6-tri-O-benzyl-2-deoxy-
-D-erythro-hex-2-enopyranoside.
- Yield: 75–85%.
- Selectivity:

:

ratio typically > 8:1 due to the anomeric effect stabilizing the axial nucleophilic attack.

Protocol B: Palladium-Catalyzed C-Arylation (Heck-Type)

This method couples the glycal directly with aryl iodides. Unlike the Lewis acid method, this preserves the C3-benzyloxy group (unless specific elimination conditions are used) or results in a C1-aryl glycal with the double bond intact.

Reagents & Equipment[3][4]

- Substrate: 3,4,6-Tri-O-benzyl-D-glucal (1.0 equiv)
- Coupling Partner: Aryl Iodide (Ar-I) (1.2 – 1.5 equiv)
- Catalyst: Palladium(II) acetate [Pd(OAc)₂] (5–10 mol%)
- Ligand: Triphenylarsine (AsPh₃) (10–20 mol%) Note: AsPh₃ is often superior to phosphines for preventing double-bond isomerization.

- Base: Silver Carbonate (Ag_2CO_3) (2.0 equiv) or Triethylamine (Et_3N)
- Solvent: Anhydrous Acetonitrile (MeCN) or DMF.

Step-by-Step Methodology

- Setup: In a pressure tube or heavy-walled flask, combine tri-O-benzyl-D-glucal (1 mmol), Aryl Iodide (1.2 mmol), $\text{Pd}(\text{OAc})_2$ (11 mg, 0.05 mmol), AsPh_3 (30 mg, 0.1 mmol), and Ag_2CO_3 (550 mg, 2 mmol).
- Solvent & Degassing: Add anhydrous MeCN (5 mL). Sparge with Argon for 10 minutes to remove oxygen (critical for Pd cycle).
- Reaction: Seal the tube and heat to 80°C for 12–24 hours. The suspension will darken as Pd black may eventually form.
- Workup:
 - Cool to room temperature.^[3]
 - Filter through a pad of Celite to remove silver salts and Pd residues. Rinse with EtOAc .
 - Concentrate the filtrate.
- Purification: Flash chromatography ($\text{Hexane}/\text{EtOAc}$).

Expected Outcome:

- Product: C1-Aryl-3,4,6-tri-O-benzyl-D-glucal (2,3-unsaturated C-glycoside).
- Stereochemistry: Often favors the
 - anomer (trans to C3 substituent) or
 - anomer depending on the specific aryl group and ligand sterics.
- Note: This product retains the enol ether functionality, allowing further functionalization (e.g., hydration to 2-deoxy-C-glycoside).

Troubleshooting & Optimization Matrix

Variable	Observation	Optimization Strategy
Stereoselectivity ()	Low -selectivity in Protocol A	Switch solvent to Ether or Toluene (non-coordinating). Avoid MeCN (nitrile effect can destabilize ion pairs). Lower temp to -78°C.
Yield	Low conversion in Protocol B	Switch base to Ag ₂ CO ₃ (silver effect promotes halide abstraction). Ensure inert atmosphere (O ₂ kills Pd).
Side Products	2-Deoxy-sugar formation (saturated)	In Protocol A, this indicates protonation without elimination. Ensure anhydrous conditions.
Regioselectivity	C3-substitution instead of C1	In Protocol B, this is rare for glycals but possible. Use AsPh ₃ ligand to favor C1-insertion.

References

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